Phenosafranine as a Biological Probe: A Technical Guide

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Compound of Interest

Compound Name:	*Phenosafranine*
CAS No.:	*477-73-6*
Cat. No.:	*B147792*

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Introduction

Phenosafranine is a versatile cationic phenazine dye with a rich history in biological staining and a growing portfolio of applications in modern biomedical research.[1][2] Also known as Basic Red 2 or Safranine T, this water-soluble compound is characterized by a planar aromatic structure that underpins its strong absorption and emission in the visible spectrum.[2][3] Its utility as a biological probe stems from its chemical stability, fluorescent properties, and its ability to interact with key biomolecules.[1][2] This technical guide provides an in-depth exploration of the core fundamentals of **phenosafranine**, including its photophysical properties, mechanisms of action, and detailed experimental protocols for its principal applications.

Core Photophysical and Chemical Properties

Phenosafranine's functionality as a biological probe is intrinsically linked to its photophysical characteristics, which are notably influenced by the solvent environment.[1][3] A

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comprehensive understanding of these properties is crucial for the design and interpretation of experiments.

Chemical Structure and Properties[2][4][5]

Property	Value
Synonyms	3,7-diamino-5-phenylphenazinium chloride, Basic Red 2, Safranine T
Molecular Formula	$C_{18}H_{15}ClN_4$
Molecular Weight	322.79 g/mol
Appearance	Dark green crystalline powder
Solubility	Soluble in water and ethanol, forming a red solution
CAS Number	81-93-6

Photophysical Parameters

The key photophysical parameters of **phenosafranine** in various solvents are summarized below. These values are critical for selecting appropriate excitation sources and emission filters in fluorescence microscopy and spectroscopy.

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Parameter	Methanol	Acetonitrile	Aqueous Solution	Reference(s)
Absorption Maximum (λ_abs_)	529 nm	520 nm	520 nm	[1][3][6]
Molar Extinction Coefficient (ε)	45,000 $M^{-1}cm^{-1}$	36,000 $M^{-1}cm^{-1}$	Not readily available	[1][6]
Emission Maximum (λ_em_)	580 nm	570 nm	585 nm	[1][3][6]
Fluorescence Quantum Yield (Φ_f_)	0.11 - 0.25	0.24 - 0.33	< 0.94	[1][3][6]
Fluorescence Lifetime (τ_f_)	0.33 ns	0.93 ns	0.93 ns	[1][3]
Triplet Quantum Yield (Φ_T_)	0.22 - 0.34	0.21 - 0.51	0.06	[1][3][6]
Triplet-Triplet Absorption Maxima (λ_T-T_)	800, 710, 430 nm	830, 740, 440 nm	380, 615, 665 nm	[3][6][7]

Mechanism of Action as a Biological Probe

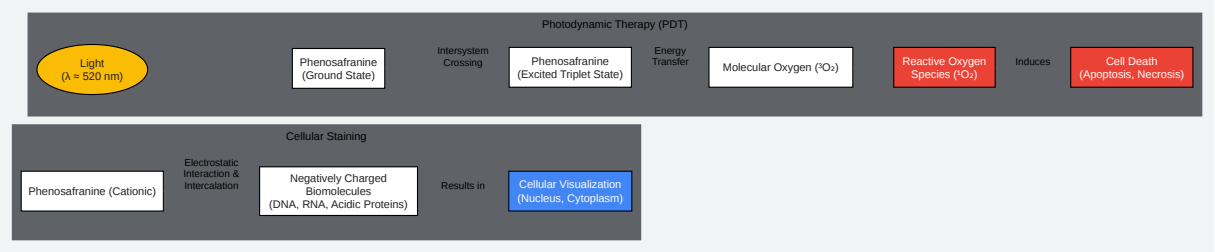
Phenosafranine's utility as a biological probe is primarily driven by two key mechanisms: its electrostatic and intercalative interactions with cellular components and its ability to act as a photosensitizer.

As a cationic dye, **phenosafranine** readily binds to negatively charged molecules within the cell, such as nucleic acids in the nucleus and acidic proteins in the cytoplasm.[1] This property makes it an effective stain for visualizing cellular morphology.[1] Its planar structure also allows it to intercalate between the base pairs of DNA and RNA, a mode of binding that has been

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characterized by strong stabilization of the nucleic acid structure.[8][9] This interaction forms the basis of its application as a nuclear stain.

Furthermore, **phenosafranine** is a potent photosensitizer.[1][10] Upon excitation with light, it can transition to an excited triplet state and transfer its energy to molecular oxygen, generating reactive oxygen species (ROS) such as singlet oxygen.[10] This photodynamic activity is harnessed in photodynamic therapy (PDT) for the targeted destruction of cells.[1][10]



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*Core mechanisms of **phenosafranine** as a biological probe.*

Key Applications and Experimental Protocols

Cellular Staining and Fluorescence Microscopy

Phenosafranine is widely used for staining the nucleus and mitochondria in both live and fixed cells.[1][11]

Protocol for Staining Fixed Adherent Cells[1]

Materials:

- **Phenosafranine** stock solution (1 mg/mL in distilled water)

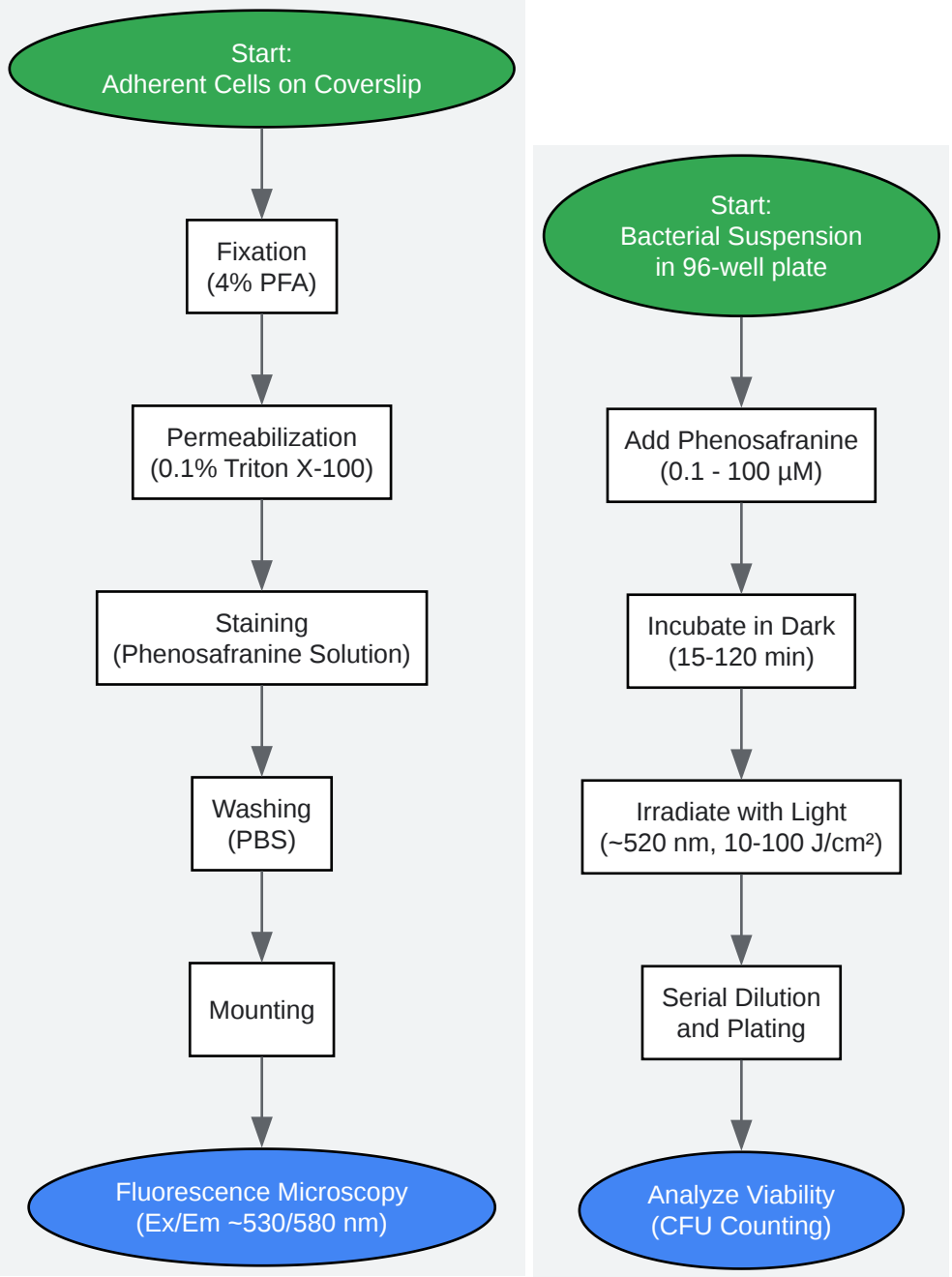
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- Phosphate-buffered saline (PBS)
- 4% Paraformaldehyde (PFA) in PBS
- 0.1% Triton X-100 in PBS
- Mounting medium

Procedure:

- Grow adherent cells on coverslips to the desired confluency.
- Wash the cells twice with PBS.
- Fix the cells with 4% PFA for 15 minutes at room temperature.
- Wash the cells three times with PBS.
- Permeabilize the cells with 0.1% Triton X-100 in PBS for 10 minutes.
- Wash the cells three times with PBS.
- Dilute the **phenosafranine** stock solution in PBS to a working concentration (typically 1-10 µM).
- Incubate the cells with the diluted **phenosafranine** solution for 20 minutes at room temperature, protected from light.[1]
- Wash the cells three times with PBS for 5 minutes each.[1]
- Mount the coverslips onto microscope slides using a suitable mounting medium.[1]
- Image the stained cells using a fluorescence microscope with appropriate filter sets (Excitation/Emission ~530/580 nm).[1]

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